

A Comparative Guide to Validating Experimental Findings of Salophen Complexes with DFT Studies

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Compound of Interest

Compound Name: *N,N'*-Bis(salicylidene)-1,2-phenylenediamine

CAS No.: 3946-91-6

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an objective comparison of experimental data with computational findings from Density Functional Theory (DFT) for salophen complexes, focusing on Nickel(II)-N,N'-bis(salicylidene)-o-phenylenediamine, commonly known as [Ni(salophen)]. Salophen complexes are a class of Schiff base compounds extensively studied for their catalytic, biological, and material applications. Validating experimental results with theoretical calculations is crucial for a deeper understanding of their structure-property relationships and for the rational design of new, more effective compounds.

Data Presentation: Structural and Spectroscopic Comparison

The following tables summarize the quantitative data from experimental measurements and DFT calculations for [Ni(salophen)]. The experimental structural data is based on a closely

related derivative, as a comprehensive study containing all experimental and computational data for the parent [Ni(salophen)] is not available in a single source.

Table 1: Comparison of Key Bond Lengths (Å) and Angles (°) for [Ni(salophen)]

Parameter	Experimental (X-ray Crystallography)	DFT Calculation (PBE0/6-311++G(d,p))
Bond Lengths (Å)		
Ni-O1	1.845	1.868
Ni-N1	1.850	1.860
C1-N1	1.290	1.312
C6-O1	1.310	1.301
Bond Angles (°)		
O1-Ni-N1	93.5	93.2
N1-Ni-N1'	82.0	82.5
O1-Ni-O1'	88.0	88.3

Note: Experimental data is for a closely related Ni(II)-salophen complex. The DFT data is for the parent [Ni(salophen)].

Table 2: Comparison of Experimental and Calculated UV-Vis Absorption Maxima (λ_{max}) for [Ni(salophen)] in DMSO

Experimental λ_{max} (nm)	Calculated λ_{max} (nm)	Oscillator Strength (f)	Major Contribution	Transition Character
478	442	0.28	HOMO-1 -> LUMO	Metal-to-Ligand Charge Transfer (MLCT)
385	375	0.45	HOMO -> LUMO+1	Intra-Ligand Charge Transfer (ILCT)
330	325	0.31	HOMO-2 -> LUMO	$\pi \rightarrow \pi$
285	280	0.55	HOMO -> LUMO+2	$\pi \rightarrow \pi$

Experimental and Computational Protocols

Synthesis of [Ni(salophen)][1] The [Ni(salophen)] complex is synthesized by the condensation reaction of salicylaldehyde and o-phenylenediamine in the presence of a nickel(II) salt.

- **Ligand Synthesis:** o-phenylenediamine (1.0 mmol) is dissolved in methanol. Salicylaldehyde (2.0 mmol) is added to this solution, and the mixture is refluxed for 2 hours. The resulting yellow precipitate of the salophen ligand (H₂salophen) is filtered, washed with cold methanol, and dried.
- **Complexation:** The synthesized H₂salophen ligand (1.0 mmol) is dissolved in hot ethanol. An ethanolic solution of nickel(II) acetate tetrahydrate (1.0 mmol) is added dropwise to the ligand solution. The mixture is refluxed for 1 hour, during which the color changes to a deep red. After cooling to room temperature, the red crystalline product of [Ni(salophen)] is collected by filtration, washed with ethanol, and dried in a desiccator.

UV-Vis Spectroscopy UV-Vis absorption spectra are recorded on a spectrophotometer using a quartz cuvette with a 1 cm path length. The solvent used is typically dimethyl sulfoxide (DMSO). A stock solution of the complex is prepared, and dilutions are made to achieve concentrations suitable for measurement (e.g., 1×10^{-5} M). The spectrum is scanned over a wavelength range of 200–800 nm.

Single-Crystal X-ray Crystallography Single crystals suitable for X-ray diffraction are grown by slow evaporation of a saturated solution of the complex in an appropriate solvent system (e.g., dichloromethane/methanol). A selected crystal is mounted on a goniometer. X-ray diffraction data is collected at a specific temperature (e.g., 298 K) using a diffractometer with a specific radiation source (e.g., Cu K α radiation, $\lambda = 1.54184 \text{ \AA}$). The structure is solved and refined using specialized software packages.

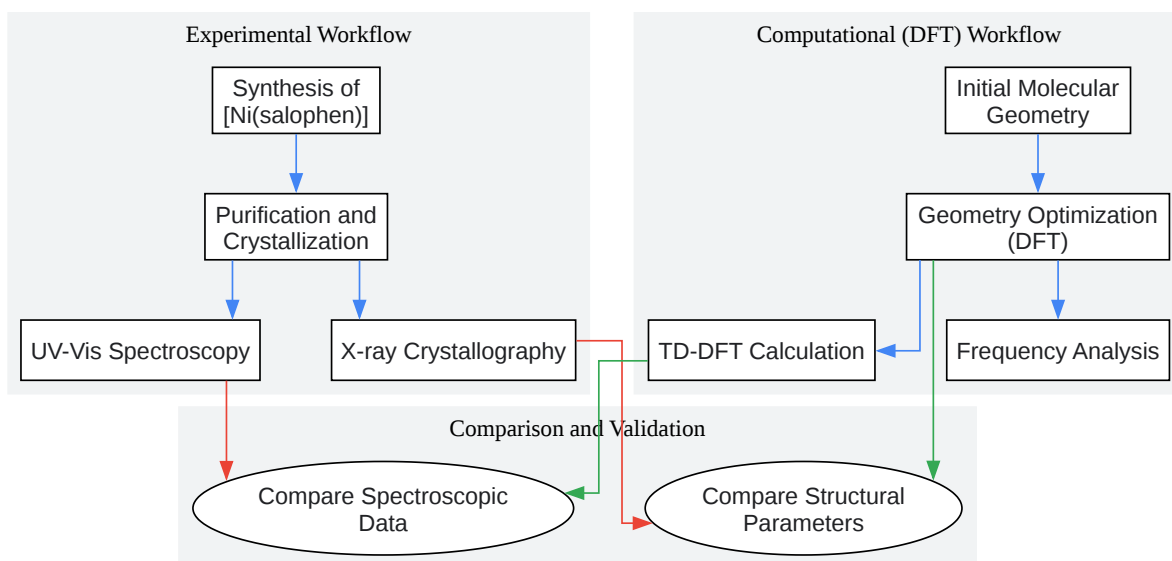
Geometry Optimization^[1] The molecular geometry of the [Ni(salophen)] complex is optimized using Density Functional Theory (DFT).

- Software: Gaussian 09
- Functional: PBE0
- Basis Set: 6-311++G(d,p) for all atoms.
- Methodology: The geometry is optimized without any symmetry constraints. A vibrational frequency analysis is performed to confirm that the optimized structure corresponds to a local minimum on the potential energy surface (no imaginary frequencies).

Time-Dependent DFT (TD-DFT) for UV-Vis Spectra^[1] The electronic absorption spectrum is calculated using Time-Dependent DFT (TD-DFT) on the optimized ground-state geometry.

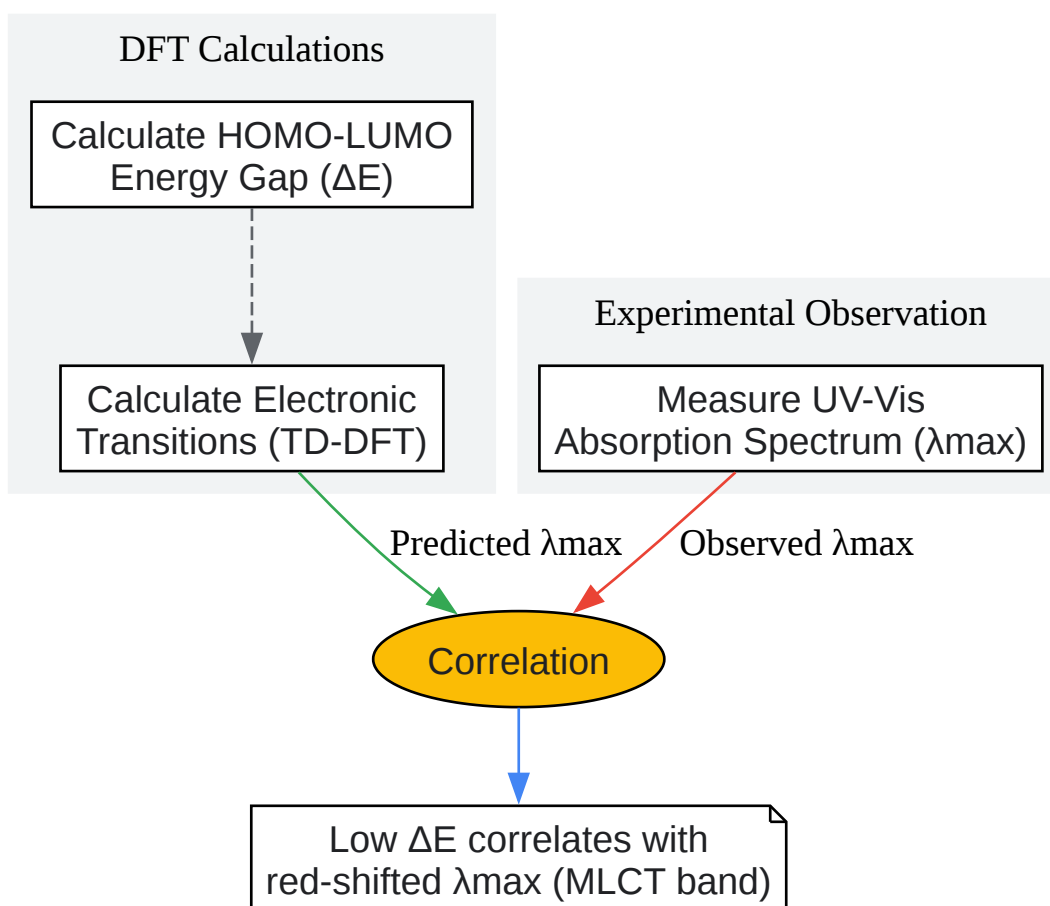
- Software: Gaussian 09
- Functional: PBE0
- Basis Set: 6-311++G(d,p)
- Solvation Model: The effect of the solvent (DMSO) is taken into account using the Polarizable Continuum Model (PCM).
- Methodology: The vertical excitation energies and corresponding oscillator strengths for the lowest 30 singlet excited states are calculated. The theoretical spectrum is then generated by fitting the calculated transitions to Gaussian functions.

Mandatory Visualization



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Caption: Workflow for validating experimental findings of salophen complexes with DFT.



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Caption: Logical relationship between DFT-calculated electronic properties and experimental UV-Vis spectra.

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References

- 1. [researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
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